

Americanol A chemical structure and properties

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Compound of Interest

Compound Name: Americanol A

Cat. No.: B1665962

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Americanol A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Americanol A is a naturally occurring lignan found in plants such as *Phytolacca americana* and *Joannesia princeps*.^{[1][2]} As a member of the phenylbenzo-1,4-dioxane class of organic compounds, it has garnered interest in the scientific community for its potential biological activities.^[3] This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological effects of **Americanol A**, along with generalized experimental protocols for its study.

Chemical Structure and Properties

Americanol A is a complex molecule characterized by a benzodioxane core substituted with a catechol group and a hydroxypropenyl side chain. Its formal chemical name is 4-[(2S,3S)-3-(hydroxymethyl)-6-[(E)-3-hydroxyprop-1-enyl]-2,3-dihydro-1,4-benzodioxin-2-yl]benzene-1,2-diol.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Americanol A** is presented in the table below. These values are primarily computationally derived from publicly available chemical databases.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₈ O ₆	PubChem[1]
Molecular Weight	330.33 g/mol	PubChem[1]
Exact Mass	330.11033829 Da	PubChem[1]
IUPAC Name	4-[(2S,3S)-3-(hydroxymethyl)-6-[(E)-3-hydroxyprop-1-enyl]-2,3-dihydro-1,4-benzodioxin-2-yl]benzene-1,2-diol	PubChem[1]
InChI Key	NKYXNCKZTCGVJJ-QLJMBOKNSA-N	PubChem[1]
SMILES	C1=CC2=C(C=C1/C=C/CO)O- -INVALID-LINK-- C3=CC(=C(C=C3)O)O">C@H CO	PubChem[1]
XLogP3	1.6	PubChem[1]
Hydrogen Bond Donors	5	PubChem[1]
Hydrogen Bond Acceptors	6	PubChem[1]
Rotatable Bond Count	6	PubChem[1]

Biological Activity and Signaling Pathways

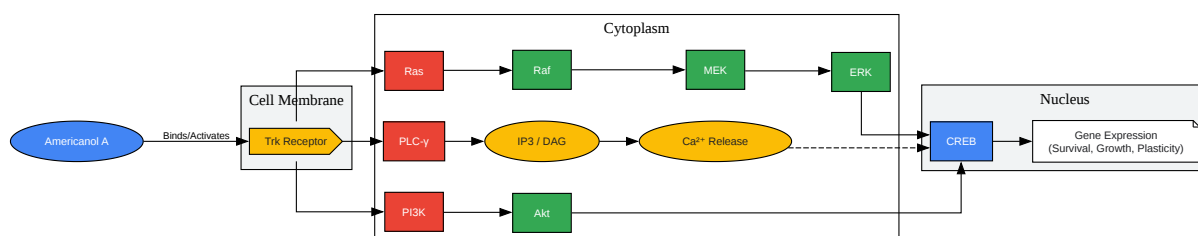
Americanol A has been identified as a compound with significant neurotrophic properties.[1][4] Its biological activity primarily revolves around the enhancement of neuronal cell function and survival.

Neurotrophic Effects

Lignans and other polyphenols are known to exert neurotrophic effects through various signaling pathways. While the specific mechanism for **Americanol A** has not been fully elucidated, it is hypothesized to involve the activation of pathways commonly associated with

neurotrophins like nerve growth factor (NGF) and brain-derived neurotrophic factor (BDNF). These pathways are crucial for neuronal survival, differentiation, and synaptic plasticity.

The diagram below illustrates a generalized signaling pathway for polyphenol-induced neurotrophic effects, which may be applicable to **Americanol A**. Activation of Tropomyosin receptor kinase (Trk) receptors can initiate downstream cascades involving Ras/MAPK, PI3K/Akt, and PLC- γ , ultimately leading to the activation of transcription factors like CREB, which promote the expression of genes involved in neuronal function and survival.



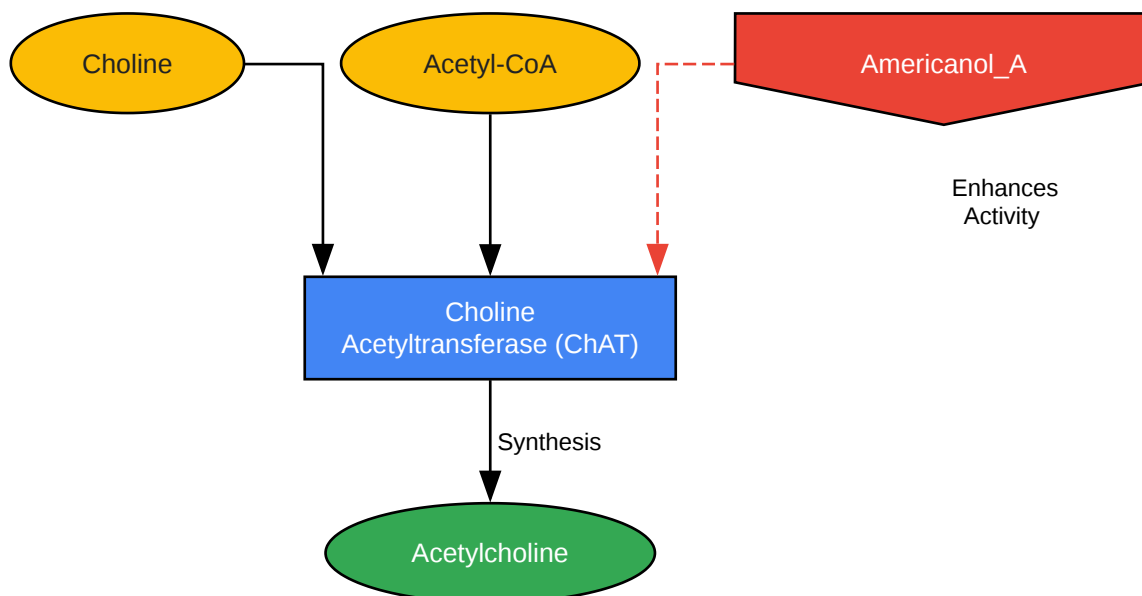
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A generalized signaling pathway for polyphenol-induced neurotrophic effects.

Enhancement of Choline Acetyltransferase (ChAT) Activity

Americanol A has been shown to enhance the activity of Choline O-Acetyltransferase (ChAT) in cultured neuronal cells at a concentration of 10^{-5} M.[1][5] ChAT is the enzyme responsible for the synthesis of the neurotransmitter acetylcholine from choline and acetyl-CoA. By increasing ChAT activity, **Americanol A** can potentially boost acetylcholine production, which is critical for cognitive functions such as learning and memory.

The biosynthesis of acetylcholine is a fundamental process in cholinergic neurons. The pathway is straightforward, with the final step being catalyzed by ChAT.



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The role of **Americanol A** in enhancing acetylcholine synthesis via ChAT.

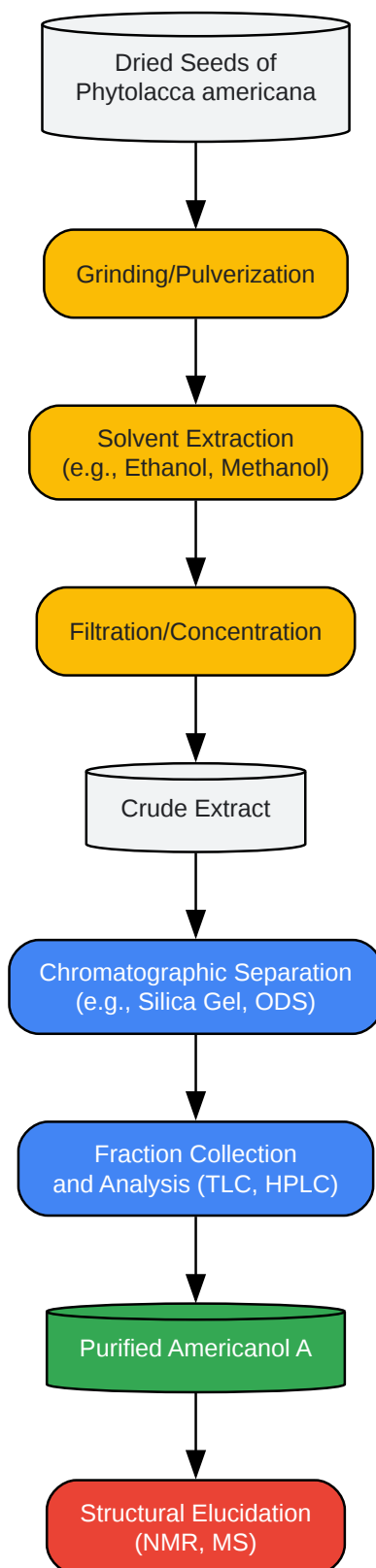
Experimental Protocols

Detailed experimental protocols for the isolation and synthesis of **Americanol A** are not readily available in the peer-reviewed literature. However, based on general practices for natural product chemistry, a plausible workflow can be outlined.

Isolation from Natural Sources

Americanol A is typically isolated from the seeds of *Phytolacca americana*.^[1] The general procedure involves solvent extraction followed by chromatographic purification.

A generalized workflow for the isolation of **Americanol A** is depicted below.



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A generalized workflow for the isolation of **Americanol A**.

Methodology Details:

- **Preparation of Plant Material:** Seeds of *Phytolacca americana* are dried and ground into a fine powder to increase the surface area for extraction.
- **Extraction:** The powdered material is subjected to solvent extraction, often using polar solvents like ethanol or methanol, which are effective for extracting lignans.[6] Ultrasound-assisted extraction can be employed to enhance efficiency.
- **Purification:** The resulting crude extract is concentrated and then subjected to multiple rounds of chromatography. Column chromatography using stationary phases like silica gel or octadecylsilane (ODS) is common for separating compounds based on polarity.[7]
- **Structural Elucidation:** The purified compound's structure is confirmed using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C NMR) and Mass Spectrometry (MS).[1]

Spectroscopic Characterization

While specific, complete ^1H and ^{13}C NMR data for **Americanol A** are not readily available in published literature, the structural elucidation would rely on standard 1D and 2D NMR techniques (COSY, HSQC, HMBC) to assign all proton and carbon signals and confirm the connectivity and stereochemistry of the molecule.

Conclusion

Americanol A is a promising natural product with demonstrated neurotrophic properties and the ability to enhance the activity of choline acetyltransferase. Its chemical structure presents a unique scaffold for potential therapeutic development, particularly in the context of neurodegenerative diseases. Further research is warranted to fully elucidate its mechanisms of action and to develop standardized protocols for its synthesis and isolation to facilitate more extensive biological evaluation.

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